

# Spectroscopic and Methodological Profile of Simiarenol: A Technical Guide

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## Compound of Interest

Compound Name: *Simiarenol*

Cat. No.: *B1681680*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for the triterpenoid **Simiarenol**, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) data. Detailed experimental protocols for the isolation and analysis of this compound are also presented to support research and drug development efforts.

## Spectroscopic Data of Simiarenol

The following sections summarize the key spectroscopic data for **Simiarenol** (C<sub>30</sub>H<sub>50</sub>O, Exact Mass: 426.386166214 Da).[\[1\]](#)

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The <sup>1</sup>H and <sup>13</sup>C NMR data for **Simiarenol** are presented below.

Table 1: <sup>1</sup>H NMR Spectroscopic Data for **Simiarenol** (300 MHz, CDCl<sub>3</sub>)

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
5.60	dt	6.0, 2.0	H-6
3.47	t	3.0	H-3
1.14	s	CH <sub>3</sub> -24	
1.04	s	CH <sub>3</sub> -23	
1.00	s	CH <sub>3</sub> -28	
0.92	s	CH <sub>3</sub> -27	
0.89	s	CH <sub>3</sub> -26	
0.88	d	5.2	CH <sub>3</sub> -30
0.82	d	6.5	CH <sub>3</sub> -29
0.78	s	CH <sub>3</sub> -25	

Table 2: <sup>13</sup>C NMR Spectroscopic Data for **Simiarenol** (300 MHz, CDCl<sub>3</sub>)

Chemical Shift ( $\delta$ ) ppm	Assignment
149.3	C-5
116.8	C-6
76.2	C-3
60.0	
52.0	
51.0	
50.4	
42.0	
41.0	
40.0	
38.0	
37.8	
37.0	
35.0	
34.0	
30.0	
29.077	
28.973	
28.307	
27.756	
25.0	
24.0	
22.0	

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20.0

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18.2

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18.0

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16.0

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15.8

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15.5

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15.0

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## Mass Spectrometry (MS)

Mass spectrometry data confirms the molecular weight of **Simiarenol**. While detailed fragmentation patterns from experimental data are not readily available in the public domain, the high-resolution mass provides a precise molecular formula.

Table 3: Mass Spectrometry Data for **Simiarenol**

Parameter	Value
Molecular Formula	C <sub>30</sub> H <sub>50</sub> O
Molecular Weight	426.7 g/mol
Exact Mass	426.386166214 Da

## Infrared (IR) Spectroscopy

The IR spectrum of **Simiarenol** reveals the presence of key functional groups.

Table 4: Infrared (IR) Spectroscopic Data for **Simiarenol**

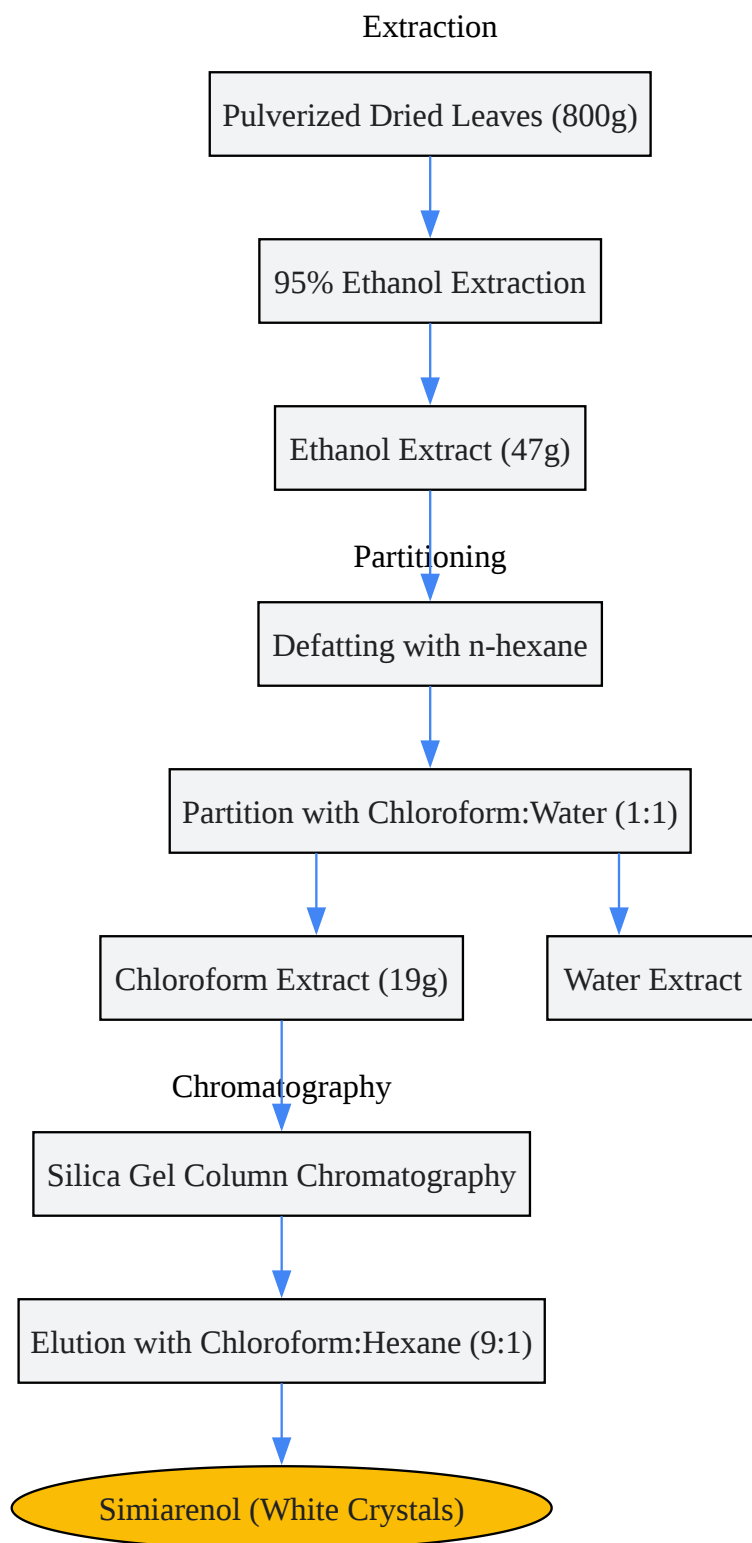
Wavenumber (cm <sup>-1</sup> )	Functional Group Assignment
3400	O-H stretch (hydroxyl group)
2992	C-H stretch (aliphatic)
1650	C=C stretch (alkene)
1555	C=C stretch (alkene)
1020	C-O stretch (hydroxyl group)

## Experimental Protocols

This section details the methodologies for the isolation and spectroscopic analysis of **Simiarenol**.

### Isolation of Simiarenol from *Ficus aurantiacea*\*\*

The following workflow outlines the extraction and isolation of **Simiarenol** from the leaves of *Ficus aurantiacea*.



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**Caption:** Workflow for the isolation of **Simiarenol**.

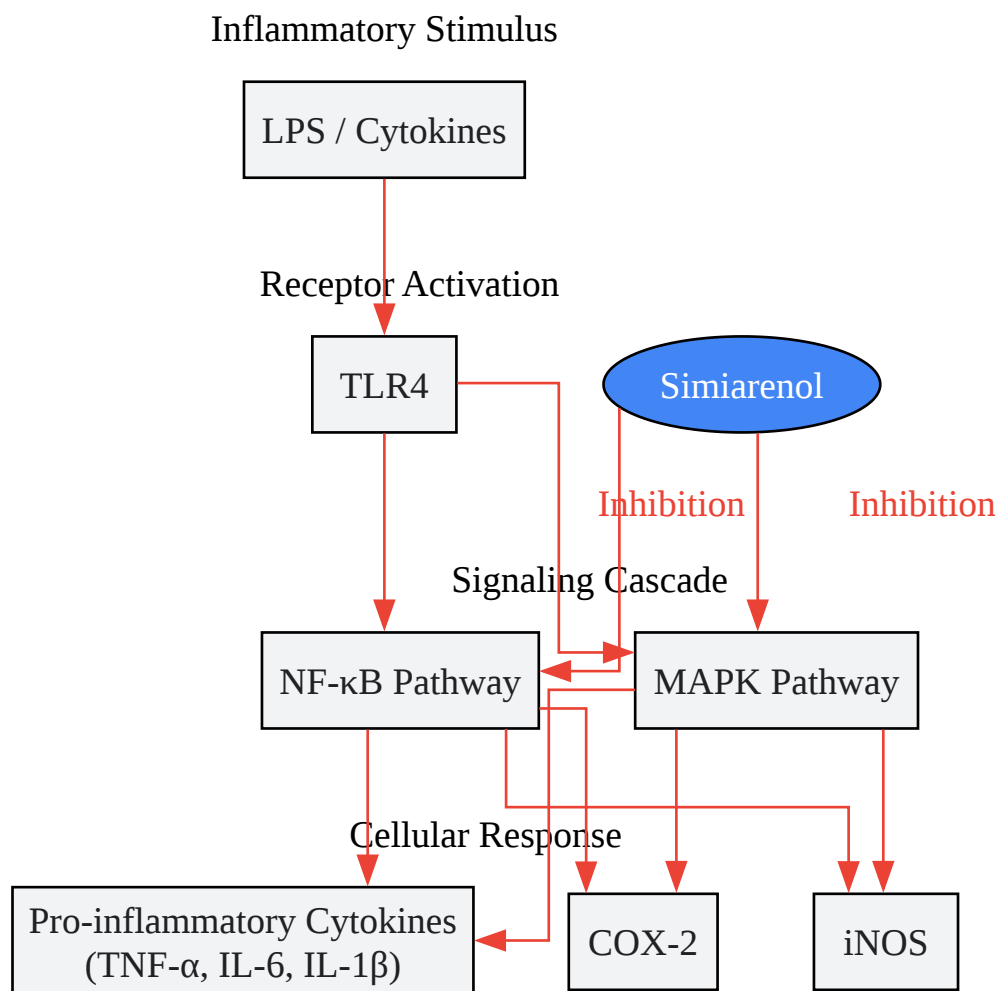
## Spectroscopic Analysis

- NMR Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were recorded on a Varian XL-300, Bruker DPX 300, or 400 MHz NMR instrument. Samples were dissolved in deuterated chloroform ( $\text{CDCl}_3$ ).
- Mass Spectrometry: Low-resolution mass spectra were obtained with a Varian MA 112S or Finnigan MAT L521 spectrometer. The ionization method is typically Electron Impact (EI) for this class of compounds.
- IR Spectroscopy: The IR spectrum was obtained on a Perkin Elmer FT-IR-6PC interferometer. The sample was prepared as a potassium bromide (KBr) pellet.

## Signaling Pathway

The precise molecular signaling pathways through which **Simiarenol** exerts its biological effects are not yet fully elucidated. However, based on the known anti-inflammatory and anti-tumor activities of other triterpenoids, a potential mechanism of action could involve the modulation of key inflammatory and cell survival pathways.

Below is a generalized diagram of a common anti-inflammatory signaling pathway that could be a target for compounds like **Simiarenol**.



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**Caption:** Potential anti-inflammatory signaling pathway modulated by **Simiarenol**.

Further research is required to definitively establish the specific molecular targets and signaling pathways of **Simiarenol**. This guide serves as a foundational resource for researchers to build upon in their exploration of this promising natural product.

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## References

- 1. KBr Pellet Preparation for IR Spectroscopy using Hydraulic Pellet Press - AntsLAB [antslab.in]
- To cite this document: BenchChem. [Spectroscopic and Methodological Profile of Simiarenol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681680#spectroscopic-data-of-simiarenol-nmr-ms-ir]

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